

# A Technical Guide to the Solubility of Diphenyl Methylphosphonate in Organic Solvents

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## Compound of Interest

Compound Name: *Diphenyl methylphosphonate*

Cat. No.: *B048422*

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This technical guide provides a detailed overview of the solubility of **diphenyl methylphosphonate**, a key intermediate in the synthesis of various organophosphorus compounds. A comprehensive understanding of its solubility is crucial for process development, reaction optimization, purification, and formulation in various research and industrial applications.

Due to a lack of extensive published quantitative data on the solubility of **diphenyl methylphosphonate** in a wide range of organic solvents, this guide focuses on providing the known solubility information and presenting detailed experimental protocols for its determination.

## Physicochemical Properties of Diphenyl Methylphosphonate

A summary of the key physicochemical properties of **diphenyl methylphosphonate** is provided below.

Property	Value
CAS Number	7526-26-3
Molecular Formula	C <sub>13</sub> H <sub>13</sub> O <sub>3</sub> P
Molecular Weight	248.21 g/mol [1]
Appearance	Solid, White Crystals and Lumps
Melting Point	32.5-37.5 °C[2]
Boiling Point	344.3 °C at 760 mmHg
Density	1.21 g/mL at 25 °C[2]

## Solubility Data

The available quantitative and qualitative solubility data for **diphenyl methylphosphonate** is limited. The following table summarizes the current knowledge. The lack of comprehensive data necessitates experimental determination of solubility in most organic solvents to meet specific research and development needs.

Solvent	Solubility	Temperature (°C)
Water	1.56 g/L[2][3]	20
Chloroform	Slightly Soluble[2]	Not Specified
Ethyl Acetate	Slightly Soluble[2]	Not Specified
Methanol	Data Not Available	-
Ethanol	Data Not Available	-
Acetone	Data Not Available	-
Toluene	Data Not Available	-
Dichloromethane	Data Not Available	-
N,N-Dimethylformamide (DMF)	Data Not Available	-
Dimethyl Sulfoxide (DMSO)	Data Not Available	-

# Experimental Protocols for Solubility Determination

Given the sparse availability of solubility data, the following section provides detailed methodologies for the experimental determination of the solubility of **diphenyl methylphosphonate** in various organic solvents.

## Method 1: Gravimetric Method (Shake-Flask)

This is a standard and reliable method for determining the equilibrium solubility of a solid in a solvent.

Materials and Equipment:

- **Diphenyl methylphosphonate**
- Selected organic solvent(s)
- Analytical balance
- Thermostatically controlled shaker or incubator
- Screw-cap vials or flasks
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

Procedure:

- **Preparation:** Add an excess amount of **diphenyl methylphosphonate** to a series of screw-cap vials. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- **Solvent Addition:** Accurately pipette a known volume or mass of the desired organic solvent into each vial.

- **Equilibration:** Tightly seal the vials and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the samples for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration may need to be determined empirically.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the experimental temperature for a period to allow the excess solid to settle.
- **Sample Collection:** Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to avoid precipitation. Immediately filter the solution through a syringe filter into a pre-weighed vial.
- **Solvent Evaporation:** Evaporate the solvent from the vial in an oven or vacuum oven at a temperature that will not cause decomposition of the solute.
- **Quantification:** Once the solvent is completely removed, weigh the vial containing the dried solute.
- **Calculation:** Calculate the solubility using the following formula:  $\text{Solubility (g/100 mL)} = (\text{Mass of dried solute} / \text{Volume of supernatant collected}) * 100$

## Method 2: High-Throughput Screening (HTS) Method

This method is suitable for rapidly assessing solubility in a large number of solvents, albeit with potentially lower precision than the gravimetric method.

Materials and Equipment:

- **Diphenyl methylphosphonate**
- A library of organic solvents
- 96-well plates (with solvent-resistant seals)
- Automated liquid handler (optional)
- Plate shaker

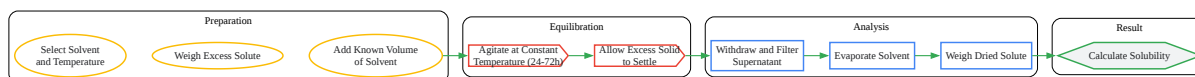
- Plate reader (e.g., UV-Vis spectrophotometer) or HPLC system

Procedure:

- Stock Solution Preparation: Prepare a concentrated stock solution of **diphenyl methylphosphonate** in a highly soluble solvent (e.g., DMSO or DMF).
- Plate Preparation: Dispense a small, known volume of the stock solution into the wells of a 96-well plate. Evaporate the solvent to leave a thin film of the compound at the bottom of each well.
- Solvent Addition: Add the desired organic solvents to the wells.
- Equilibration and Measurement: Shake the plate to facilitate dissolution and then measure the concentration of the dissolved compound using a suitable analytical technique like UV-Vis spectroscopy or by taking an aliquot for HPLC analysis.
- Data Analysis: Correlate the measured concentration to the solubility in each solvent.

## Experimental Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of a solid compound in an organic solvent.



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Caption: Experimental workflow for determining solid solubility.

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## References

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